

Protocol for Ethirimol Application in Cereal Crops: Application Notes and Methodologies

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Compound of Interest

Compound Name: *Ethirimol*

Cat. No.: *B033103*

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Introduction

Ethirimol is a systemic fungicide belonging to the pyrimidine group, recognized for its specific efficacy against powdery mildew diseases in cereal crops, primarily caused by the fungus *Blumeria graminis* (formerly *Erysiphe graminis*).^[1] Its systemic nature allows for application as both a seed treatment and a foliar spray, providing protection to the developing plant.^{[1][2]} The mode of action of **Ethirimol** involves the inhibition of nucleic acid synthesis in the fungal pathogen by targeting the enzyme adenosine deaminase.^{[2][3]} This document provides detailed application notes and experimental protocols for the use of **Ethirimol** in a research setting, targeting researchers, scientists, and professionals in drug development. It is important to note that **Ethirimol** is not approved for agricultural use in the European Union.^[1]

Data Presentation: Efficacy of Ethirimol in Spring Barley

The following tables summarize quantitative data from field trials investigating the efficacy of **Ethirimol** against powdery mildew in spring barley.

Table 1: Effect of **Ethirimol** Seed Treatment on Powdery Mildew and Spring Barley Yield

Treatment	Application Rate (g a.i./kg seed)	Powdery Mildew (% leaf area infected)	Yield Increase over Control (kg/ha)	Reference
Untreated Control	0	25.5	-	Jenkyn & Bainbridge, 1974
Ethirimol Seed Treatment	0.75	10.2	+ 250	Jenkyn & Bainbridge, 1974
Ethirimol Seed Treatment	1.5	5.8	+ 350	Jenkyn & Bainbridge, 1974

Table 2: Impact of Foliar **Ethirimol** Application Timing on Spring Barley Yield

Treatment Timing (Zadoks Scale)	Description	Yield Increase over Control (kg/ha)	Reference
GS 13-21	3-leaf to first tiller	+ 430	Lennard, 1981
GS 30-31	Stem elongation to first node	+ 510	Lennard, 1981
GS 37-39	Flag leaf emergence	+ 320	Lennard, 1981
Untreated Control	-	-	Lennard, 1981

Experimental Protocols

Protocol for Evaluating Ethirimol Efficacy as a Seed Treatment

Objective: To determine the effectiveness of **Ethirimol** seed treatment in controlling powdery mildew and its impact on cereal crop yield.

Materials:

- Certified cereal seeds (e.g., barley, wheat) of a powdery mildew-susceptible variety.

- **Ethirimol** fungicide formulated for seed treatment.
- Seed treatment equipment (e.g., rotating drum mixer).
- Appropriate personal protective equipment (PPE).
- Field plots with uniform soil conditions.
- Standard agronomic inputs (fertilizers, herbicides).
- Disease assessment tools (e.g., standardized disease rating scales).
- Harvesting equipment suitable for small plots.

Methodology:

- Seed Treatment:
 - Calculate the required amount of **Ethirimol** based on the seed weight and the desired application rate (e.g., 0.75 g a.i./kg seed).
 - In a well-ventilated area, apply the **Ethirimol** formulation to the seeds using a rotating drum mixer to ensure even coating.
 - Allow the treated seeds to air dry before sowing.
 - Prepare an untreated control group of seeds.
- Experimental Design and Plot Establishment:
 - Design the field trial using a randomized complete block design with a minimum of four replications.
 - Each plot should be of a standardized size (e.g., 1.5m x 5m).
 - Sow the treated and untreated seeds at a consistent depth and seeding rate.
- Crop Management:

- Apply standard agronomic practices for the specific cereal crop, including fertilization and weed control, uniformly across all plots.
- Disease Assessment:
 - Monitor the plots regularly for the onset of powdery mildew.
 - Conduct disease severity assessments at key growth stages (e.g., tillering, stem elongation, flag leaf emergence - Zadoks scale GS 21, 31, 39).
 - Use a standardized scoring method, such as a 0-9 scale, where 0 represents no disease and 9 represents severe infection on all leaves. Alternatively, assess the percentage of leaf area affected by powdery mildew on the upper three leaves of 10 randomly selected plants per plot.
- Yield Measurement:
 - At crop maturity, harvest the central area of each plot to minimize edge effects.
 - Determine the grain yield for each plot and adjust for moisture content to a standard (e.g., 14%).
 - Calculate the yield in kg/ha .
- Data Analysis:
 - Analyze the disease severity and yield data using appropriate statistical methods (e.g., ANOVA) to determine the significance of the treatment effects.

Protocol for Evaluating Ethirimol Efficacy as a Foliar Spray

Objective: To assess the effectiveness of **Ethirimol** foliar sprays at different application timings for the control of powdery mildew and its effect on cereal crop yield.

Materials:

- **Ethirimol** fungicide formulated for foliar application.

- Calibrated backpack sprayer with appropriate nozzles.
- Field plots of a powdery mildew-susceptible cereal variety.
- Standard agronomic inputs.
- Disease assessment tools.
- Harvesting equipment.

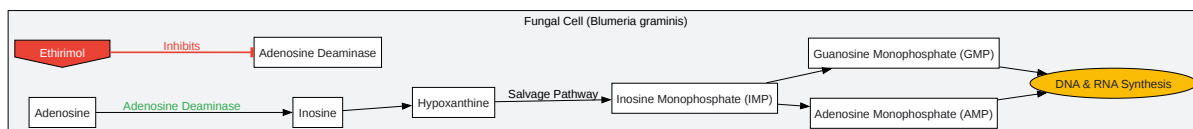
Methodology:

- Plot Establishment and Management:
 - Establish field plots as described in the seed treatment protocol.
 - Manage the crop using standard agronomic practices.
- Fungicide Application:
 - Prepare the **Ethirimol** spray solution according to the manufacturer's recommendations for the target application rate (e.g., 280 g a.s./ha).
 - Apply the foliar spray at specific Zadoks growth stages as per the experimental design (e.g., GS 31, GS 39).
 - Ensure uniform spray coverage of the plant canopy.
 - Include an untreated control group that is sprayed with water only.
- Disease Assessment:
 - Conduct disease severity assessments before the first fungicide application and at regular intervals (e.g., 14 and 28 days) after each application.
 - Use the same disease scoring methods as described in the seed treatment protocol.
- Yield Measurement:

- Harvest the plots at maturity and determine the grain yield as previously described.
- Data Analysis:
 - Statistically analyze the data to compare the efficacy of different application timings on disease control and yield.

Mandatory Visualizations

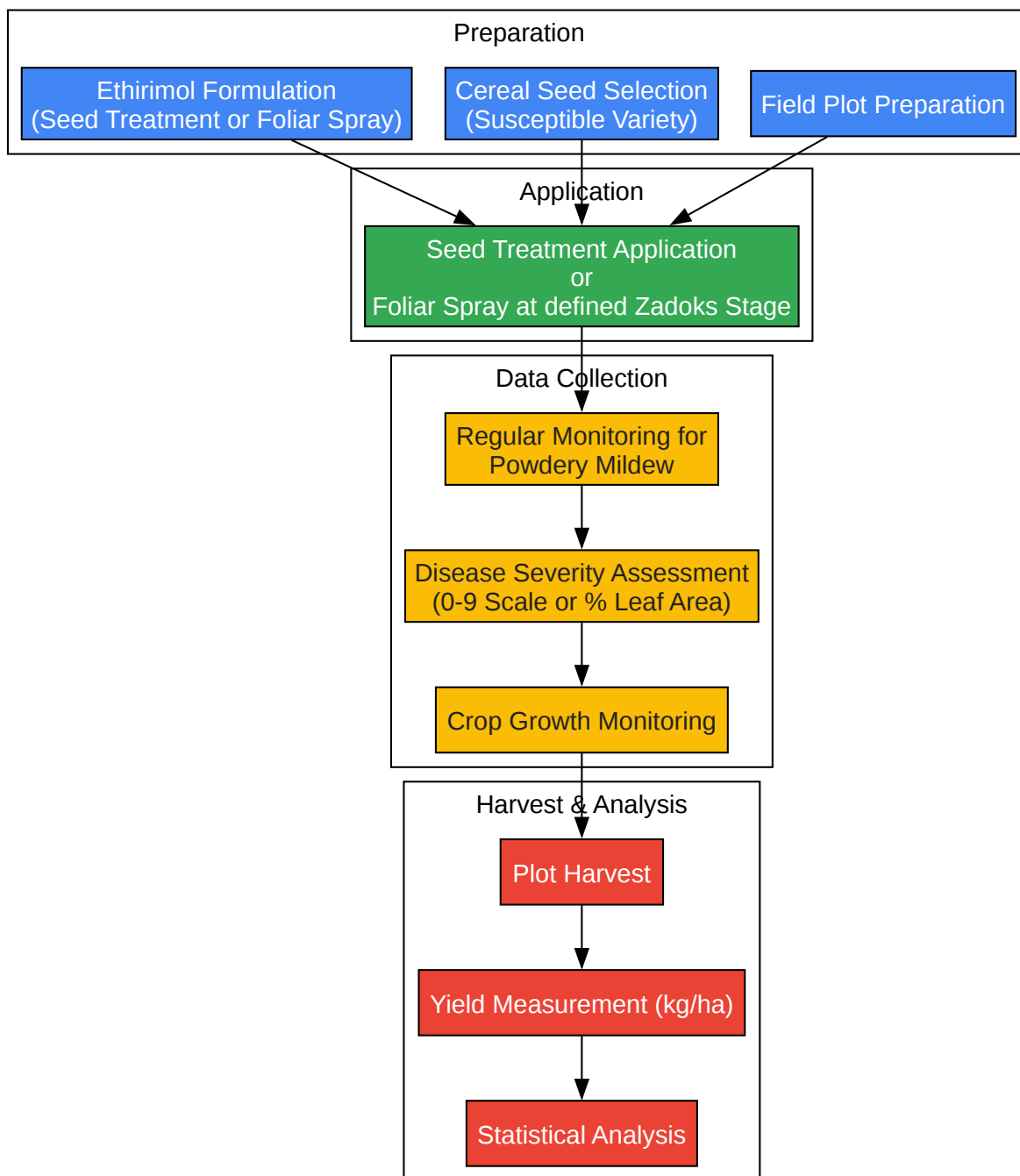
Signaling Pathway Diagram



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Caption: Mode of action of **Ethirimol** in *Blumeria graminis*.

Experimental Workflow Diagram



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Caption: Experimental workflow for **Ethirimol** efficacy trials.

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References

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